

# Ethyl tetrahydropyran-4-ylacetate stability and storage conditions

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## Compound of Interest

Compound Name: Ethyl tetrahydropyran-4-ylacetate

Cat. No.: B010011

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## Technical Support Center: Ethyl Tetrahydropyran-4-ylacetate

Welcome to the technical support guide for **Ethyl tetrahydropyran-4-ylacetate** (CAS: 103260-44-2). This document is designed for researchers, scientists, and drug development professionals to ensure the long-term stability and integrity of this valuable intermediate. Here, we will address common questions, provide troubleshooting for potential issues, and delve into the scientific principles governing its storage and handling.

## Section 1: Product Overview & Key Properties

**Ethyl tetrahydropyran-4-ylacetate** is an organic compound featuring a stable six-membered cyclic ether (tetrahydropyran) and an ester functional group.<sup>[1]</sup> Its properties make it a versatile intermediate in organic synthesis.<sup>[1]</sup>

Property	Value	Source(s)
CAS Number	103260-44-2	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	[2][3][4]
Molecular Weight	172.22 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	73-75 °C at 0.2 mm Hg	[2]
Density	~1.027 g/cm <sup>3</sup>	[2]

## Section 2: Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **Ethyl tetrahydropyran-4-ylacetate**?

A: For optimal stability, the compound should be stored at room temperature, under an inert atmosphere (such as nitrogen or argon), and in a tightly sealed container to protect it from moisture.[2][5]

Q2: Why is an inert atmosphere recommended?

A: The tetrahydropyran ring, like other cyclic ethers, can be susceptible to long-term oxidative degradation.[6][7] An inert atmosphere displaces oxygen, minimizing the risk of oxidation which can lead to the formation of impurities and potential discoloration over time.

Q3: Is this compound sensitive to moisture?

A: Yes. The ester functional group can undergo hydrolysis when exposed to water, especially in the presence of acidic or basic contaminants.[1][8] This reaction breaks the ester down into tetrahydropyran-4-ylacetic acid and ethanol. Storing in a dry environment is crucial.[5]

Q4: What type of container should I use for storage?

A: Borosilicate glass bottles with tight-fitting, chemically resistant caps are ideal for laboratory-scale storage. For larger quantities, stainless steel or mild steel drums are suitable, similar to

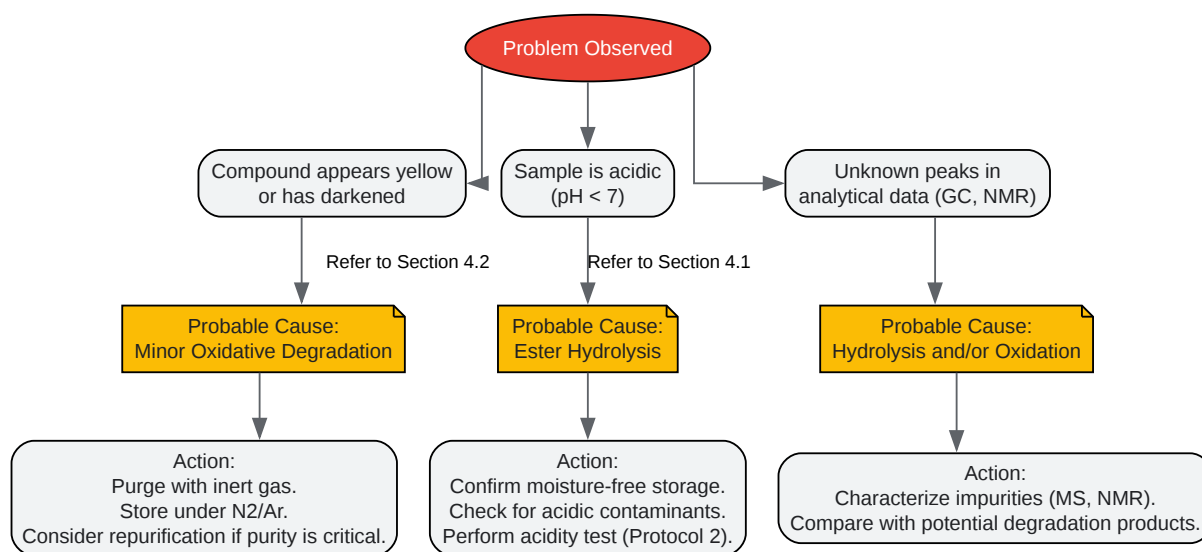
recommendations for other ether compounds.[9] Ensure the container material is clean and dry before use.

Q5: What is the expected shelf life?

A: When stored under the recommended conditions (room temperature, dry, inert atmosphere), **ethyl tetrahydropyran-4-ylacetate** is expected to be stable for several years. However, it is best practice to re-analyze the material if it has been stored for an extended period or if storage conditions have been compromised.

## Section 3: Troubleshooting Guide

This section addresses specific issues that may arise during the use and storage of **ethyl tetrahydropyran-4-ylacetate**.



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Caption: Troubleshooting workflow for common stability issues.

Problem: My sample of **ethyl tetrahydropyran-4-ylacetate**, which was initially colorless, has developed a yellow tint.

- Potential Cause: This is often an early indicator of minor oxidative degradation. While the tetrahydropyran ring is generally stable, trace impurities or exposure to air and light over long periods can initiate oxidation pathways, leading to colored byproducts.<sup>[7]</sup> Studies on similar tetrahydropyran structures show that oxidation can occur on the carbon atoms adjacent to the ring's oxygen.<sup>[7]</sup>
- Solution:
  - Confirm that the container is sealed tightly.
  - If not already done, purge the headspace of the container with an inert gas like nitrogen or argon before resealing.
  - Store the container away from direct light.
  - For high-purity applications, verify the compound's purity using GC or NMR before use. If significant impurities are detected, repurification by distillation may be necessary.

Problem: I ran a quality check and found my material has become acidic.

- Potential Cause: This is a classic sign of ester hydrolysis.<sup>[1][8]</sup> Exposure to moisture, particularly if catalyzed by trace acidic or basic residues on the container surface, will convert the ethyl ester into tetrahydropyran-4-ylacetic acid and ethanol.
- Solution:
  - Immediately ensure your storage conditions are scrupulously dry. Use desiccants in secondary containment if necessary.
  - Review your handling procedures to eliminate sources of moisture contamination.
  - Quantify the level of acidic impurity. If it is minor, the material may still be usable for some applications. If the acidity is significant, the material must be purified or discarded.
  - Refer to Protocol 2 for a simple method to check for acidity.

## Section 4: Scientific Deep Dive: Understanding Stability

A thorough understanding of the potential degradation pathways is key to preventing them. For **ethyl tetrahydropyran-4-ylacetate**, there are two primary mechanisms of concern.

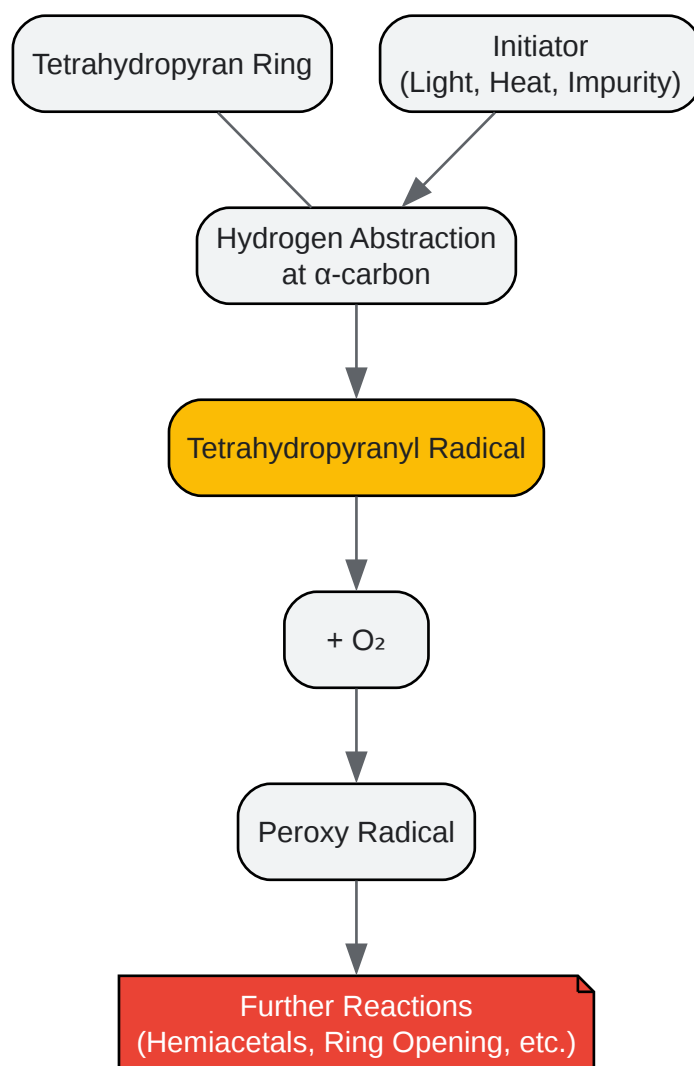
### Mechanism 1: Ester Hydrolysis

This is a reversible reaction where water attacks the electrophilic carbonyl carbon of the ester. [8] While slow in pure water, it is accelerated by the presence of acids or bases.

Caption: The chemical pathway of ester hydrolysis.

### Mechanism 2: Oxidative Degradation

The tetrahydropyran ring is susceptible to oxidation, primarily through a free-radical mechanism.[6][10] The process is often initiated by abstraction of a hydrogen atom from a carbon adjacent to the ether oxygen (the  $\alpha$ -position), as these C-H bonds are weaker.



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Caption: Simplified initial steps of oxidative degradation.

This initial radical can react with oxygen to form a peroxy radical, which can then participate in a cascade of reactions leading to various oxidized products, including hydroperoxides, hemiacetals, or ring-cleavage products.[7] These downstream products are often responsible for discoloration and the appearance of complex impurity profiles.

## Section 5: Recommended Protocols

### Protocol 1: Visual Inspection and Physical Properties Check

- Objective: To perform a quick quality assessment of the material.
- Procedure:
  - Color: Observe the liquid against a white background. It should be colorless to very pale yellow.<sup>[1][2]</sup> Note any significant darkening.
  - Clarity: The sample should be clear and free of any particulate matter.
  - Odor: The compound is noted to have a pleasant, fruity odor.<sup>[1]</sup> A sharp, acidic, or acrid smell may indicate degradation.

## Protocol 2: Simple Acidity Test for Hydrolysis

- Objective: To detect the presence of the acidic hydrolysis product, tetrahydropyran-4-ylacetic acid.
- Materials:
  - Sample of **ethyl tetrahydropyran-4-ylacetate**.
  - Small vial or test tube.
  - Short-range (e.g., pH 4-7) pH indicator paper.
  - Deionized water.
- Procedure:
  1. Place 1-2 mL of the sample into a clean, dry vial.
  2. Add an equal volume of deionized water.
  3. Cap the vial and shake vigorously for 30 seconds to extract any acidic components into the aqueous layer.
  4. Allow the layers to separate.
  5. Carefully dip a strip of pH paper into the bottom aqueous layer.

6. Interpretation: A neutral pH (~6-7) indicates no significant hydrolysis. A pH below 6 is a clear indicator of the presence of the carboxylic acid degradation product, confirming hydrolysis has occurred.

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